

Synthesis of Methyl Coumalate from Malic Acid: A Technical Guide

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Compound of Interest

Compound Name: Methyl coumalate

Cat. No.: B027924

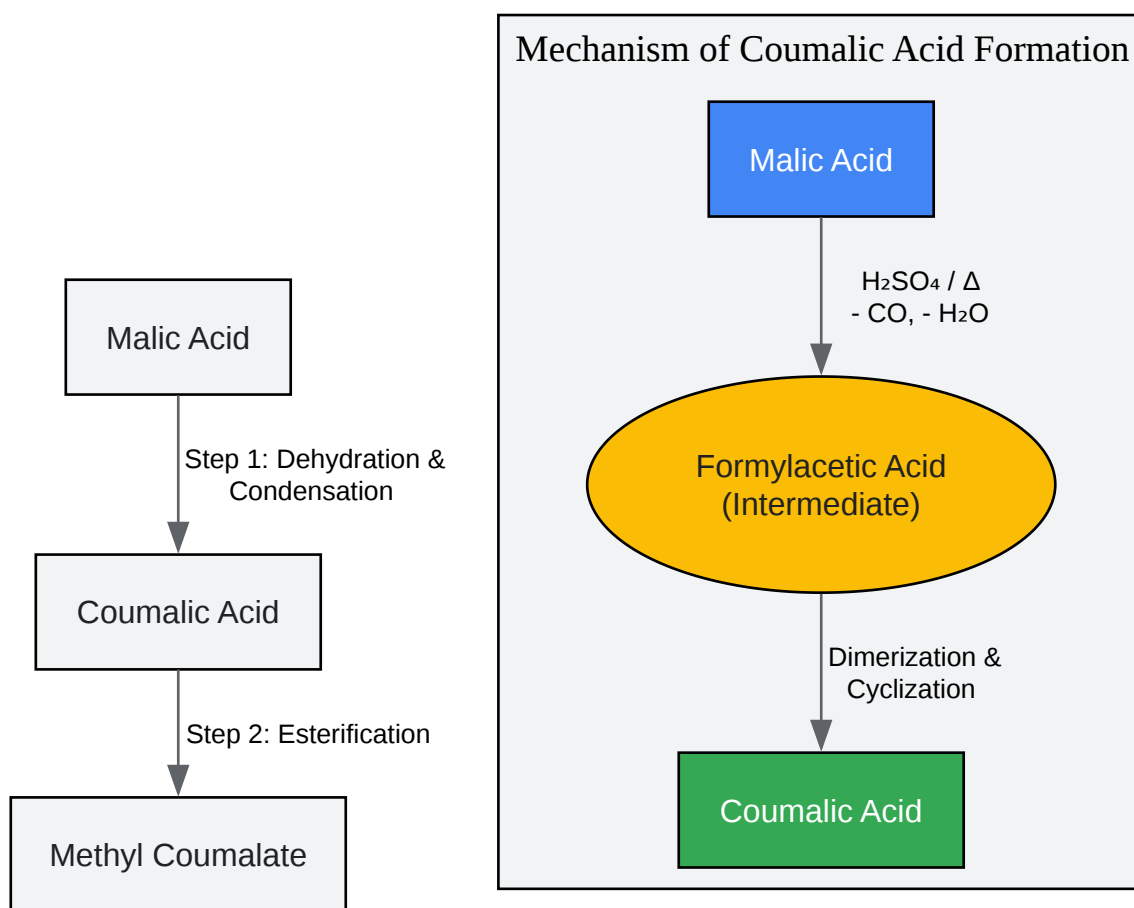
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Introduction

Methyl coumalate, a derivative of 2-pyrone, is a significant bio-based platform molecule with versatile applications in the synthesis of a wide array of aromatic compounds and heterocycles. [1] Its utility as a building block in inverse electron-demand Diels-Alder reactions makes it a valuable precursor in the pharmaceutical and materials science industries. [2] The synthesis of **methyl coumalate** from malic acid, a readily available biorenewable feedstock often derived from the fermentation of glucose, represents a key pathway in sustainable chemistry. [1] This guide provides an in-depth technical overview of the synthesis, detailing the reaction mechanisms, experimental protocols, and quantitative data.

Overall Synthesis Pathway

The conversion of malic acid to **methyl coumalate** is typically achieved in a two-step process. The first step involves the acid-catalyzed dehydration and self-condensation of malic acid to form coumalic acid. The subsequent step is the esterification of coumalic acid with methanol to yield the final product, **methyl coumalate**.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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Phone: (601) 213-4426

Email: info@benchchem.com